Technical Guide: Beta-D-Galactopyranosyl Azide

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Compound of Interest	
Compound Name:	*Beta-D-galactopyranosyl azide*
CAS No.:	*35899-89-9*
Cat. No.:	*B1588249*

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Core Identity & Application Framework

Executive Summary

Beta-D-galactopyranosyl azide (CAS: 35899-89-9) is a high-value glycosyl derivative serving as a pivotal "Click-ready" building block in glycobiology and drug discovery.[1] Unlike its alpha-anomer, the beta-anomer is thermodynamically favored in specific enzymatic contexts and is critical for mimicking natural

-linked galactosides (e.g., in lactose or N-acetyllactosamine structures).

This guide delineates the stereoselective synthesis, stability profile, and application of

-D-galactopyranosyl azide in Copper-catalyzed Azide-Alkyne Cycloaddition (CuAAC). It addresses the challenge of maintaining anomeric stereochemistry during synthesis and provides validated protocols for its deployment as a metabolic probe and glycosynthase donor.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6]

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Parameter	Specification
IUPAC Name	(2R,3R,4S,5R,6R)-2-azido-6-(hydroxymethyl)oxane-3,4,5-triol
Common Name	-D-Galactopyranosyl azide; 1-Azido-1-deoxy--D-galactopyranoside
CAS Number	35899-89-9
Molecular Formula	
Molecular Weight	205.17 g/mol
Appearance	White crystalline solid
Melting Point	~148–150 °C (decomposition)
Solubility	Soluble in , MeOH, DMSO; Insoluble in non-polar organics (, Hexane)
Stereochemistry	Anomeric configuration: Beta ( ) (coupling constant > 8 Hz)

Synthesis Workflows

The synthesis of

-D-galactopyranosyl azide requires strict control over the anomeric center to avoid mixtures of

isomers. Two primary routes are recommended: the Classical Chemical Route (scalable, uses common reagents) and the Chemoenzymatic Route (highly stereoselective, green chemistry).

Route A: Classical Chemical Synthesis (Neighboring Group Participation)

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This method exploits the "neighboring group participation" (NGP) of the C2-acetyl group to ensure

-selectivity.

Pathway Diagram:

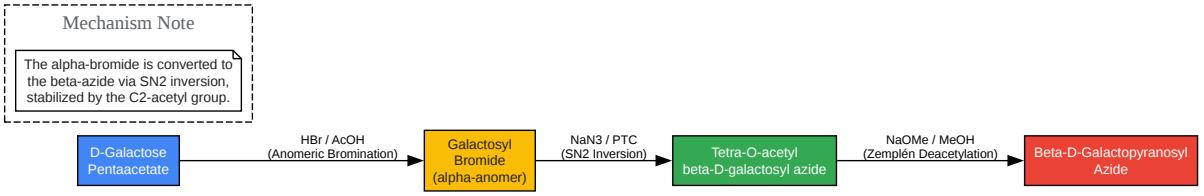

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Figure 1: Stereoselective chemical synthesis pathway utilizing neighboring group participation.

Protocol:

- Bromination: Treat

  -D-galactose pentaacetate with 33% HBr in acetic acid (

  , 2h). The thermodynamic product is the

  -galactosyl bromide (acetobromo-

  -D-galactose).

- Azidation (Inversion): Dissolve the crude bromide in DCM/Water biphasic mixture. Add Sodium Azide (

  , 5 eq) and Tetrabutylammonium hydrogen sulfate (TBAHS, 1 eq) as a Phase Transfer Catalyst (PTC). Stir vigorously at RT for 4-12h.

  - Mechanism:[2][3][4] The azide anion attacks from the

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-face (SN2), displacing the

-bromide.

- Deprotection: Isolate the protected intermediate (Tetra-O-acetyl-

  -D-galactosyl azide). Dissolve in dry MeOH and add catalytic NaOMe (pH 9-10). Stir 1h (Zemplén deacetylation). Neutralize with acidic resin (e.g., Amberlite IR-120

  ), filter, and concentrate.

Route B: Chemoenzymatic Synthesis (E461G-

-Galactosidase)

For applications requiring 100% anomeric purity without chromatographic separation of isomers.

Protocol:

- Reagents:o-Nitrophenyl-

  -D-galactopyranoside (donor), Sodium Azide (

  , acceptor), E461G-

  -galactosidase (mutant glycosynthase).

- Reaction: Incubate donor (10 mM) and

  (100 mM) in phosphate buffer (pH 7.5) with the enzyme.[2][3]

- Mechanism: The E461G mutant lacks nucleophilic activity to hydrolyze the product, trapping the azide in the

  -configuration.

- Yield: Typically >90% quantitative conversion.

Functional Applications: Click Chemistry

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The primary utility of

-D-galactopyranosyl azide is its ability to undergo bioorthogonal ligation via CuAAC (Copper-Catalyzed Azide-Alkyne Cycloaddition).

CuAAC Reaction Mechanism

The reaction forms a 1,4-disubstituted 1,2,3-triazole linkage, mimicking the geometry of a natural amide bond but with superior metabolic stability.

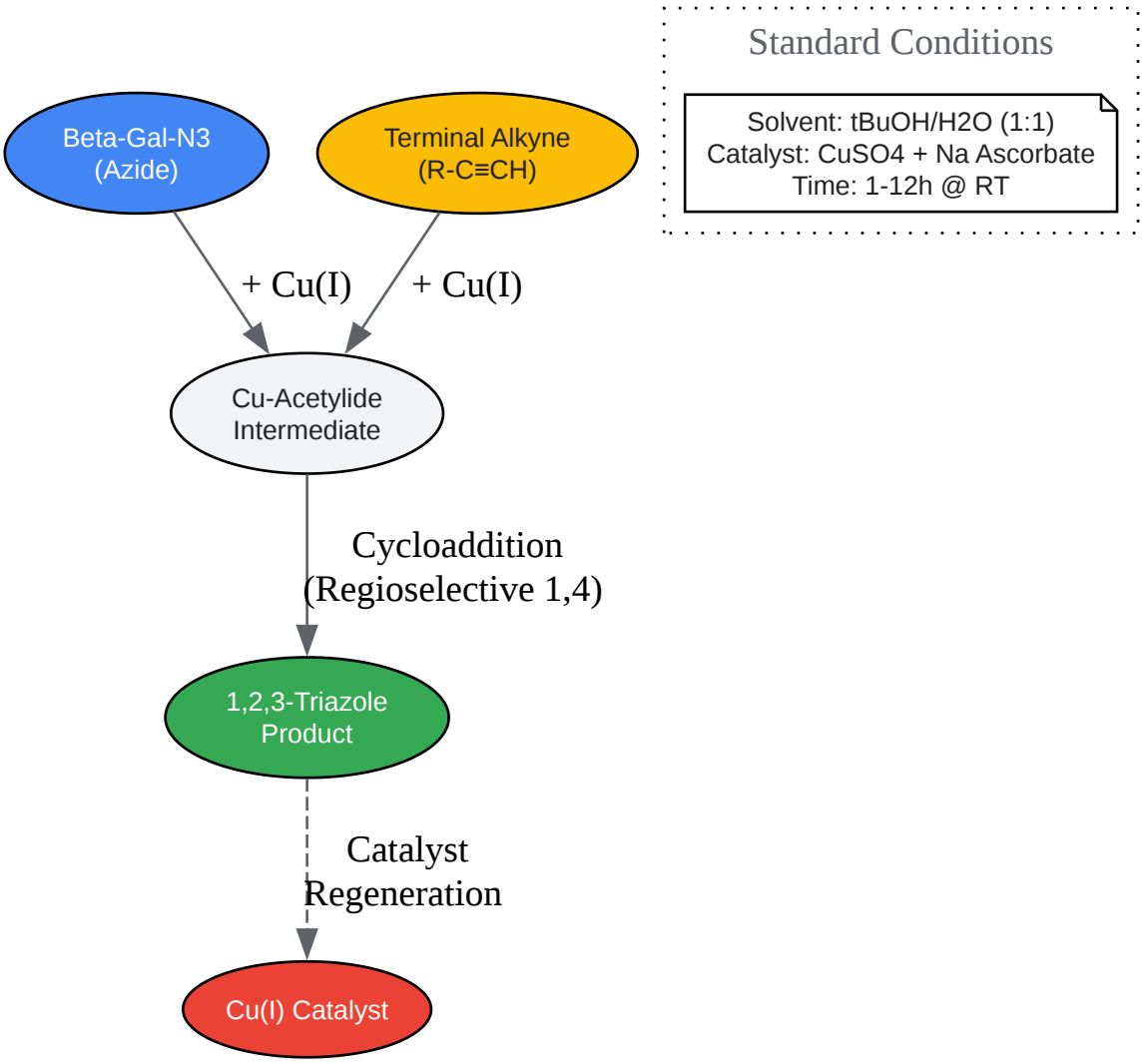

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Figure 2: Catalytic cycle of the CuAAC reaction for galactosyl azide conjugation.

Standard Click Protocol (Bioconjugation)

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- Preparation: Dissolve

  -D-galactopyranosyl azide (1 eq) and the Alkyne-functionalized target (1 eq) in

  -BuOH/

  (1:1).

- Catalyst Generation: Add

  (5 mol%) and Sodium Ascorbate (10 mol%). The ascorbate reduces Cu(II) to the active Cu(I) species in situ.

- Incubation: Stir at RT for 1–12 hours. Monitor by TLC (disappearance of azide) or LC-MS.

- Purification: Remove copper via chelation resin (e.g., Chelex 100) or EDTA wash.

Safety & Stability (E-E-A-T)

Working with organic azides requires adherence to safety ratios to prevent explosive decomposition.

The "Rule of Six" Analysis:

- Formula:

- Carbon Count (

  ): 6

- Azide Groups (

  ): 1

- Ratio:

  .

- Verdict:Stable. The compound satisfies the safety rule (

  per azide). It can be stored safely at -20°C.[5][6]

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- Caution: Avoid using metal spatulas with free azide salts (forms heavy metal azides).
- Disposal: Quench unreacted azide waste with dilute bleach or acidic nitrite solution before disposal.

References

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